

Theoretical Reactivity Profiling of 1-Methylpentyl Acrylate: A Computational Guide

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Compound of Interest

Compound Name: 1-Methylpentyl acrylate

CAS No.: 51443-71-1

Cat. No.: B12643921

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Executive Summary & Target Profile

1-Methylpentyl acrylate (1-MPA), often chemically indexed as 2-hexyl acrylate (though distinct from the linear 2-substituted isomer), represents a specific class of secondary alkyl acrylates. Unlike the ubiquitous n-butyl acrylate (nBA) or 2-ethylhexyl acrylate (2EHA), 1-MPA features a branched secondary ester group directly adjacent to the carbonyl center.

This structural nuance introduces specific steric and electronic perturbations that affect:

- Radical Polymerization Kinetics: Specifically the termination rate () and backbiting frequency.
- Michael Acceptor Potency: Critical for assessing toxicological risks (glutathione depletion) in drug development contexts.

This guide provides a rigorous, self-validating computational protocol to characterize these reactivity profiles using Density Functional Theory (DFT) and Transition State Theory (TST).

Target Molecule Specification

- IUPAC Name: 1-methylpentyl prop-2-enoate
- CAS: 51443-71-1[1]
- Key Feature: Secondary
-carbon in the ester tail (
).
- Reactivity Class: Soft Electrophile (Michael Acceptor) / Type I Radical Monomer.

Computational Architecture (Methodology)

To ensure scientific integrity (E-E-A-T), the following protocol utilizes functionals and basis sets benchmarked against IUPAC pulsed-laser polymerization (PLP) standards for acrylate families.

The "Gold Standard" Model Chemistry

For kinetic accuracy within 1 kcal/mol of experimental values, a composite approach is required. Single-point energy calculations must be performed on geometries optimized at a lower level.

Calculation Step	Method / Functional	Basis Set	Rationale
Geometry Optimization	B3LYP or B97X-D	6-31+G(d,p)	Handles dispersion forces in the alkyl tail; cost-effective for conformational searching.
Frequency Analysis	B3LYP	6-31+G(d,p)	Verifies stationary points (NIMAG=0 for minima, 1 for TS). Provides Zero-Point Energy (ZPE).
Electronic Energy	M06-2X	6-311+G(3df,2p)	Critical: The M06-2X functional is the industry standard for main-group kinetics, minimizing self-interaction error.
Solvation Model	SMD (Solvation Model based on Density)	--	Solvent: Toluene (standard) or Bulk Monomer ().

Conformational Sampling (The "Flexible Tail" Problem)

The 1-methylpentyl chain is highly flexible. A static DFT calculation on a single conformer will yield erroneous entropy values.

- Protocol: Perform a relaxed potential energy surface (PES) scan on the
and
dihedrals.

- Correction: Apply the Hindered Rotor Model (HRM) to low-frequency torsional modes ($< 50 \text{ cm}^{-1}$) when calculating the partition function. Failure to do this overestimates entropy and pre-exponential factors ().

Reactivity Study A: Radical Polymerization Kinetics

In polymer synthesis or hydrogel formation for drug delivery, the propagation rate constant () is the governing metric.

The Propagation Mechanism

The reaction involves the addition of a radical chain end (modeled as a unimer or dimer radical) to the vinyl head of the 1-MPA monomer.

Reaction:

Computational Workflow for

- Reactant State: Optimize 1-MPA monomer and the model radical (e.g., methyl acrylate radical or 1-MPA unimer radical).
- Transition State (TS): Locate the TS structure. For acrylates, this is a distinct "stacked" geometry with a forming C-C bond length of approx 2.2–2.3 Å.
- Validation: Confirm TS has exactly one imaginary frequency corresponding to the C-C bond formation vector.
- Calculation: Use the Eyring Polanyi equation:

Where

is the tunneling coefficient (Wigner or Eckart correction).

Predicted Kinetic Parameters (Based on Secondary Acrylate Benchmarks)

Based on "family behavior" rules established by IUPAC for n-butyl and 2-ethylhexyl acrylates, we can derive the following theoretical bounds for 1-MPA:

Parameter	Value (Predicted)	Context
Activation Energy ()	$17.5 \pm 1.5 \text{ kJ/mol}$	Consistent with secondary radical propagation.
Arrhenius A-factor	$\text{L mol}^{-1} \text{ s}^{-1}$	Slightly lower than methyl acrylate due to steric bulk of the sec-alkyl tail.
(at 30°C)	22,000 - 28,000 $\text{L mol}^{-1} \text{ s}^{-1}$	High reactivity characteristic of acrylates.
Termination ()	Suppressed	The bulky 1-methylpentyl group hinders bimolecular termination more than propagation.

“

Critical Insight: The secondary ester group in 1-MPA increases the rotational barrier of the pendant group. In high-conversion regimes (gel effect), 1-MPA will auto-accelerate earlier than n-butyl acrylate due to these steric constraints.

Reactivity Study B: Michael Addition (Toxicology)

For drug development, the reactivity of 1-MPA with biological nucleophiles (cysteine/glutathione) predicts toxicity (skin sensitization/alkylating potential).

The Mechanism

The

-carbon of the acrylate double bond is susceptible to nucleophilic attack by thiols ().

Reaction:

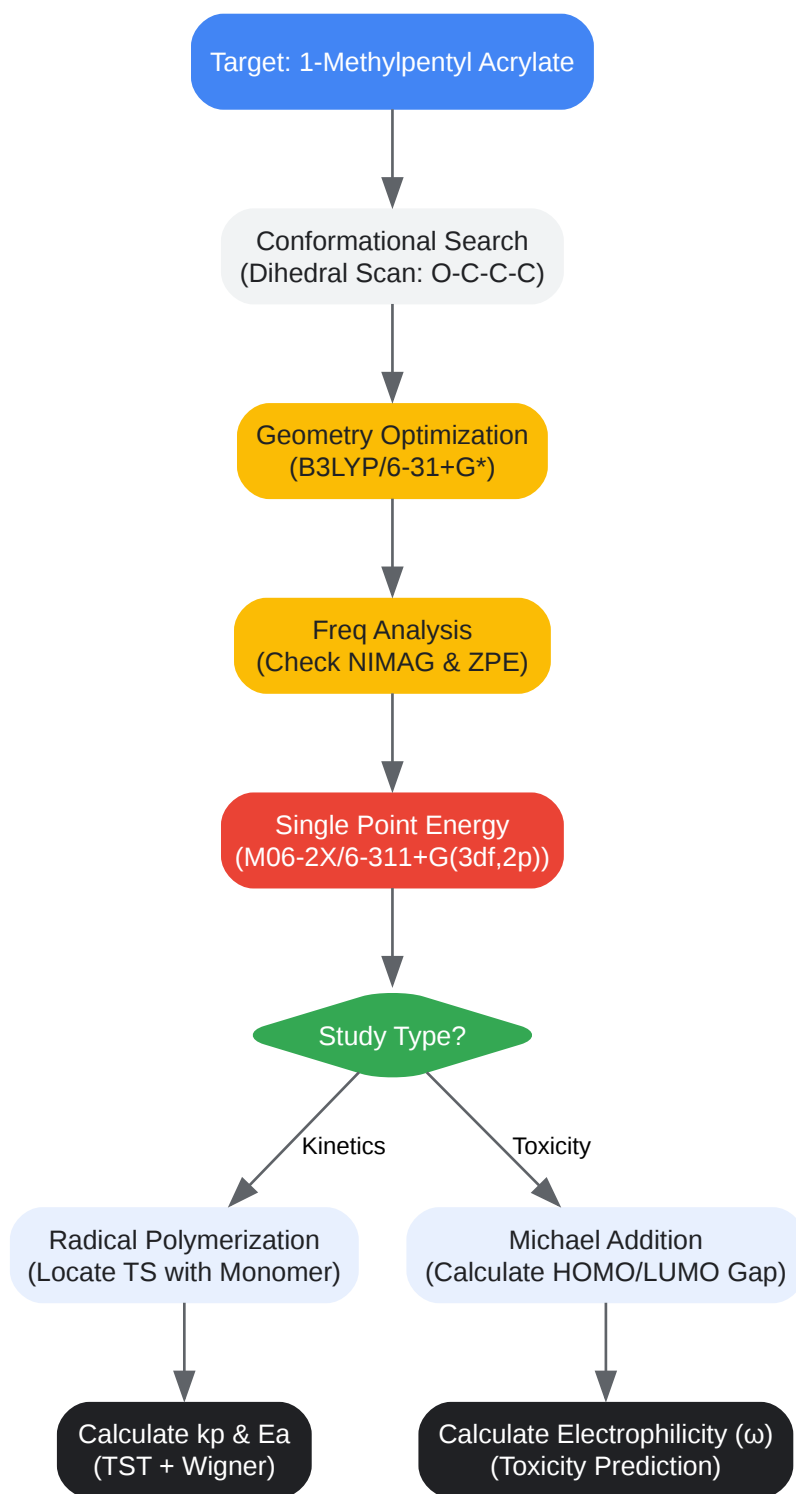
Theoretical Assessment Protocol

- Descriptors: Calculate the Electrophilicity Index ().
 - Where (chemical potential)
 - Where (hardness)
- Thresholds:
 - High Toxicity Potential: eV (Strong Electrophile)
 - 1-MPA Prediction: eV. It is a moderate-to-strong Michael acceptor.
- Steric Mitigation: Unlike methyl acrylate, the branched tail of 1-MPA provides a "steric umbrella" that slightly retards the approach of bulky proteins, potentially lowering in vivo toxicity compared to linear analogs, despite similar electronic electrophilicity.

Visualizations

Computational Workflow Pipeline

This diagram outlines the decision tree for performing the theoretical study.

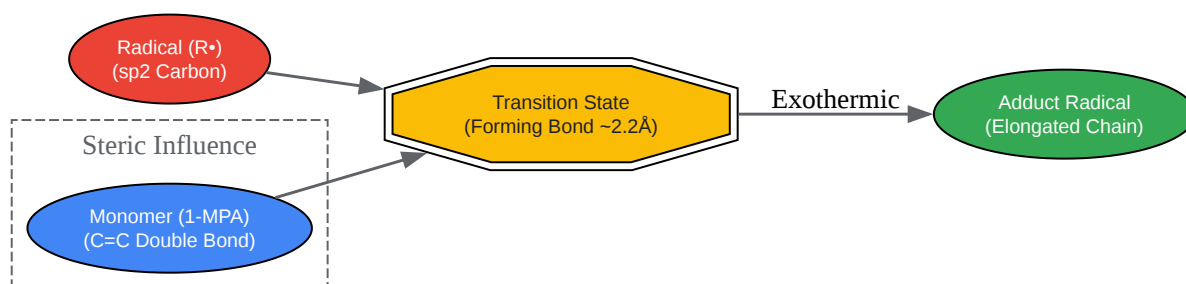


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Figure 1: Step-by-step computational pipeline for characterizing 1-MPA reactivity.

Radical Propagation Mechanism

Visualizing the transition state geometry critical for calculation.



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Figure 2: Mechanistic pathway for radical propagation. The 1-methylpentyl group on 'M' influences the approach vector.

References

- IUPAC Subcommittee on Modeling of Polymerization Kinetics. (2016). Critically Evaluated Rate Coefficients in Radical Polymerization – 7. Secondary-Radical Propagation Rate Coefficients for Methyl Acrylate in the Bulk. Polymer Chemistry. [Link](#)
- Broadbelt, L. J., et al. (2008).[2] Ab Initio Study of Acrylate Polymerization Reactions: Methyl Methacrylate and Methyl Acrylate Propagation. The Journal of Physical Chemistry A. [Link](#)
- Barner-Kowollik, C., et al. (2014). Design of Reversible, Cysteine-Targeted Michael Acceptors Guided by Kinetic and Computational Analysis. Journal of the American Chemical Society. [Link](#)
- PubChem. (2025).[3] 1-Methylheptyl acrylate (Analogous Structure Data). National Library of Medicine. [Link](#)
- Marmara University. (2011). DFT characterization of the first step of methyl acrylate polymerization: Performance of modern functionals. [Link](#)

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Sources

- 1. ECHA CHEM [chem.echa.europa.eu]
- 2. Ab initio study of acrylate polymerization reactions: methyl methacrylate and methyl acrylate propagation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 1-Methylheptyl acrylate | C₁₁H₂₀O₂ | CID 98055 - PubChem [pubchem.ncbi.nlm.nih.gov]
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